

An In-depth Technical Guide to 1-Nonadecene: Molecular Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Nonadecene

Cat. No.: B090666

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-nonadecene**, a long-chain alpha-olefin with emerging interest in various scientific fields, including drug development. This document details its molecular structure, chemical and physical properties, synthesis, and biological relevance, presenting data in a structured format for ease of comparison and use in a research context.

Molecular Structure and Chemical Formula

1-Nonadecene is an unbranched alkene with a single double bond at the terminal position. Its chemical structure and formula are fundamental to understanding its reactivity and physical properties.

Molecular Formula: $C_{19}H_{38}$ [\[1\]](#)

IUPAC Name: Nonadec-1-ene[\[1\]](#)

CAS Number: 18435-45-5[\[1\]](#)

SMILES: CCCCCCCCCCCCCCCCC=C[\[1\]](#)

A 2D representation of the molecular structure is provided below.

Caption: 2D Molecular Structure of **1-Nonadecene**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **1-nonadecene**.

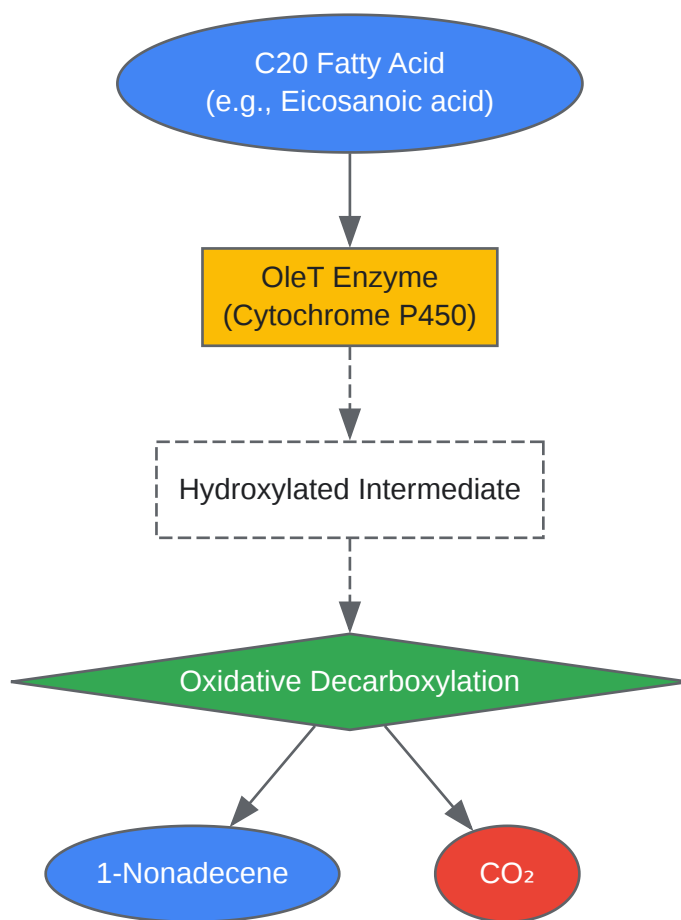
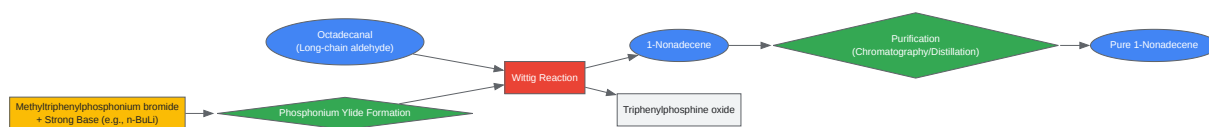
Property	Value	Reference
Molecular Weight	266.51 g/mol	[1]
Appearance	Colorless liquid	[1]
Melting Point	23 °C	[1]
Boiling Point	329 °C at 760 mmHg	[2]
Density	0.79 g/mL at 25 °C	[3]
Vapor Pressure	0.0000381 mmHg	[1]
Solubility	Insoluble in water, soluble in alcohol	[2]

Synthesis and Experimental Protocols

1-Nonadecene can be synthesized through various organic chemistry reactions. Two common methods are the Wittig reaction and olefin metathesis.

Synthesis via Wittig Reaction

The Wittig reaction provides a reliable method for the synthesis of terminal alkenes from aldehydes.[4][5][6][7] The general workflow is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Nonadecene | C19H38 | CID 29075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-nonadecene, 18435-45-5 [thegoodscentcompany.com]
- 3. Advances on (+)-nootkatone microbial biosynthesis and its related enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 4. web.mnstate.edu [web.mnstate.edu]
- 5. orgosolver.com [orgosolver.com]
- 6. people.chem.umass.edu [people.chem.umass.edu]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Nonadecene: Molecular Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090666#1-nonadecene-molecular-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com